

An In-depth Technical Guide to the Safe Handling of 3-Ethoxybenzaldehyde

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Compound of Interest

Compound Name: **3-Ethoxybenzaldehyde**

Cat. No.: **B1676413**

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This guide provides comprehensive safety and handling information for **3-Ethoxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development. It outlines the known hazards, precautionary measures, and physical and chemical properties to ensure safe laboratory practices.

Chemical Identification and Properties

3-Ethoxybenzaldehyde is an aromatic aldehyde utilized in the synthesis of fine chemicals, fragrances, and pharmaceuticals.^[1] Its chemical identity and key physical and chemical properties are summarized below.

Table 1: Physical and Chemical Properties of **3-Ethoxybenzaldehyde**

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[1] [2] [3]
Molecular Weight	150.17 g/mol	[3]
CAS Number	22924-15-8	[1] [2] [3]
Appearance	Colorless to brown clear liquid	[1]
Boiling Point	243 °C	
Density	1.07 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.542	
Purity	>98.0% (GC)	
Synonyms	m-Ethoxybenzaldehyde, Benzaldehyde, 3-ethoxy-	[2] [3]

Hazard Identification and Classification

3-Ethoxybenzaldehyde is classified as a hazardous substance. The following table summarizes its GHS classification.[\[2\]](#)

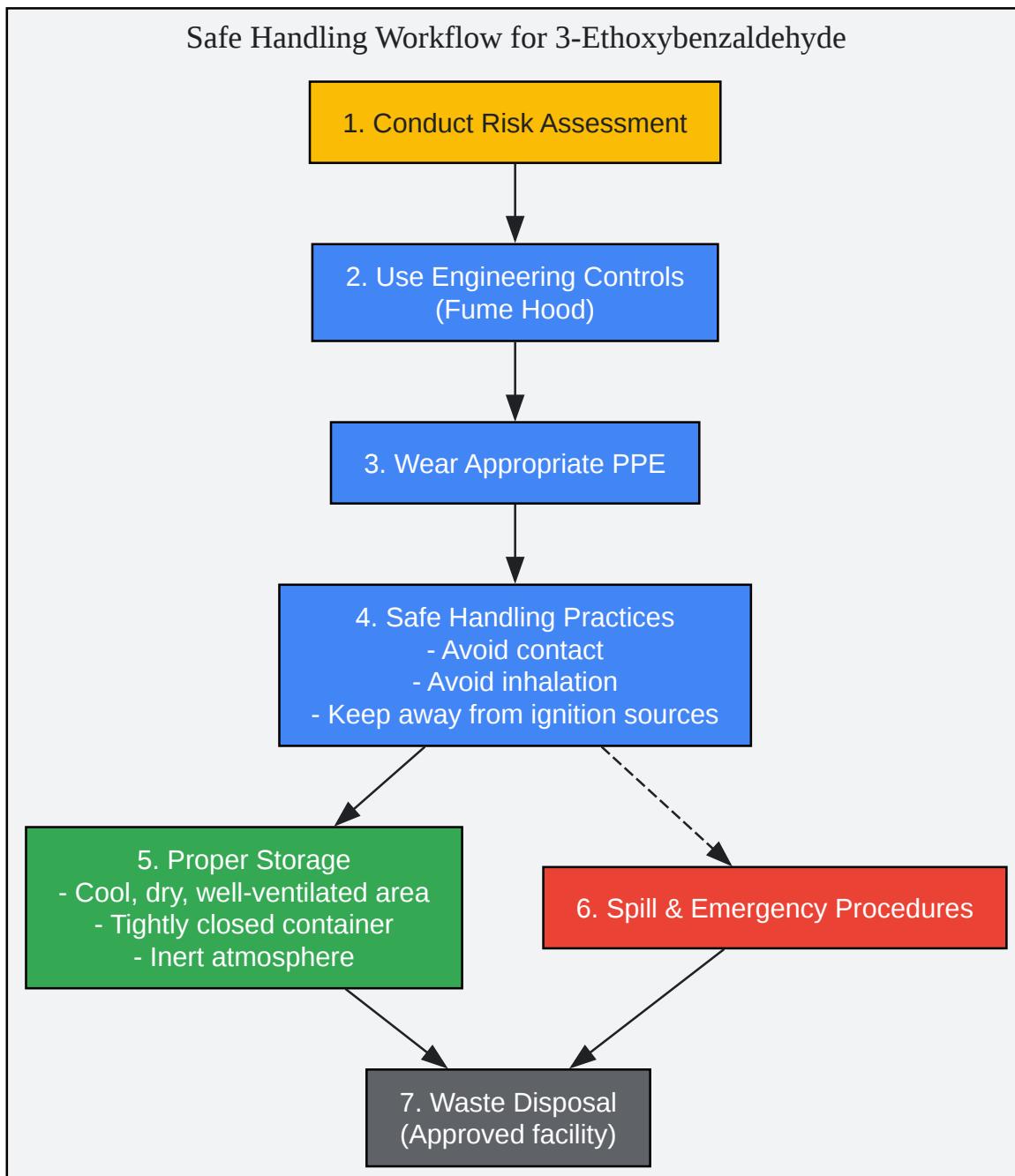
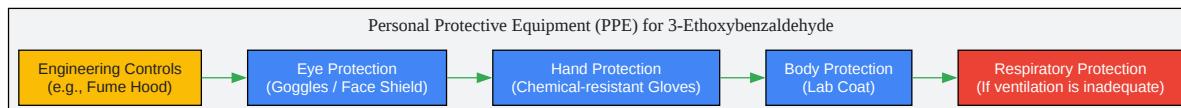
Table 2: GHS Hazard Information for **3-Ethoxybenzaldehyde**

Pictogram	Signal Word	Hazard Class	Hazard Statement
	Warning	Skin Irritation (Category 2)	H315: Causes skin irritation[2]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[2]		
Specific Target Organ			
Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation[2] [4]		
Hazardous to the aquatic environment, long-term hazard (Category 3)	H412: Harmful to aquatic life with long lasting effects		

Safety and Handling Precautions

Proper handling and storage are crucial to minimize risks associated with **3-Ethoxybenzaldehyde**.

A risk assessment should be conducted before handling. The following diagram illustrates the recommended PPE.



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